

N2,N2-Diallyl-2,5-pyridinediamine molecular weight and formula

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Compound of Interest

Compound Name: N2,N2-Diallyl-2,5-pyridinediamine

Cat. No.: B3072986

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An In-Depth Technical Guide on **N2,N2-Diallyl-2,5-pyridinediamine** For researchers, scientists, and professionals engaged in drug development, a precise understanding of a compound's fundamental properties is paramount. This document provides the core molecular information for **N2,N2-Diallyl-2,5-pyridinediamine**.

Molecular and Physical Data

The essential molecular attributes of **N2,N2-Diallyl-2,5-pyridinediamine** are summarized in the table below. This data is foundational for any experimental design or computational modeling.

| Property | Value |
|-------------------|----------------------------------|
| Molecular Formula | C11H15N3 |
| Molecular Weight | 189.26 g/mol [1] |

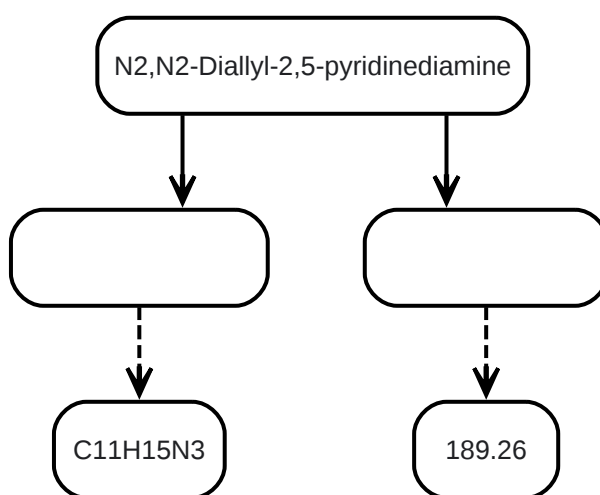
Experimental Protocols

Detailed experimental methodologies for the characterization of **N2,N2-Diallyl-2,5-pyridinediamine**, including techniques such as Nuclear Magnetic Resonance (NMR), High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Ultra-Performance Liquid Chromatography (UPLC), are often proprietary to the

synthesizing entity. For specific protocols, direct consultation with the supplier, BLD Pharm, is recommended.^[1]

Logical Relationship Diagram

The following diagram illustrates the hierarchical relationship between the compound's name and its fundamental molecular properties.



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Caption: Molecular Properties of **N2,N2-Diallyl-2,5-pyridinediamine**

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References

- 1. N2,N2-Diallyl-2,5-pyridinediamine[BLD Pharm [bldpharm.com]
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